

Application Notes and Protocols for CALP2 TFA

Stock Solution Preparation

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Compound of Interest

Compound Name: CALP2 TFA

Cat. No.: B561560

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Introduction

CALP2 (Calcium-like Peptide 2) is a cell-permeable calmodulin (CaM) antagonist that plays a crucial role in cellular signaling research.^[1] It binds to the EF-hand/Ca²⁺-binding site of calmodulin, thereby inhibiting CaM-dependent phosphodiesterase activity and increasing intracellular calcium concentrations.^[1] CALP2 is also a potent activator of alveolar macrophages and an inhibitor of adhesion and degranulation.^[1] This document provides detailed protocols for the preparation, storage, and handling of CALP2 Trifluoroacetate (TFA) salt stock solutions for various experimental applications.

Data Presentation

Quantitative data for **CALP2 TFA** is summarized in the table below.

Parameter	Value	Source
Molecular Weight	1471.72 g/mol	[1]
Formula	C70H105F3N14O15S	[1]
Appearance	White to off-white solid	[1]
Sequence	Val-Lys-Phe-Gly-Val-Gly-Phe-Lys-Val-Met-Val-Phe	[1]
Solubility in DMSO	50 mg/mL (33.97 mM)	[1]
Storage of Lyophilized Powder	-80°C for 2 years; -20°C for 1 year	[1]
Storage of Stock Solution	-80°C for 6 months; -20°C for 1 month	[1]

Experimental Protocols

Protocol 1: Preparation of a High-Concentration CALP2 TFA Stock Solution in DMSO

This protocol describes the preparation of a high-concentration stock solution of **CALP2 TFA** in Dimethyl Sulfoxide (DMSO). DMSO is a common solvent for hydrophobic peptides.[2][3]

Materials:

- **CALP2 TFA**, lyophilized powder
- Anhydrous/molecular sieve-dried Dimethyl Sulfoxide (DMSO)
- Sterile, low-adhesion microcentrifuge tubes
- Calibrated precision pipettes and sterile, low-retention tips
- Vortex mixer
- Microcentrifuge

Procedure:

- **Equilibration:** Before opening, allow the vial of lyophilized **CALP2 TFA** to equilibrate to room temperature for at least 20-30 minutes in a desiccator.[2][4] This prevents condensation of atmospheric moisture, which can affect the peptide's stability and accurate weighing.[4]
- **Centrifugation:** Briefly centrifuge the vial at a low speed (e.g., 1000 x g for 1 minute) to ensure all the lyophilized powder is at the bottom of the vial.[5]
- **Solvent Addition:** Using a calibrated pipette with a sterile, low-retention tip, add the required volume of anhydrous DMSO to the vial to achieve the desired stock concentration. For example, to prepare a 10 mM stock solution from 1 mg of **CALP2 TFA** (MW: 1471.72), you would add 67.95 μ L of DMSO. It is recommended to start with a small amount of solvent to ensure the peptide dissolves completely before adding the remaining volume.[6]
- **Dissolution:** Gently vortex or swirl the vial to dissolve the peptide.[6][7] If necessary, sonication in a water bath for a few minutes can aid in dissolving larger particles, but avoid excessive heating.[4][8] The solution should be clear and free of particulates.
- **Aliquoting:** Once the peptide is fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile, low-adhesion microcentrifuge tubes.[2][9] This minimizes the number of freeze-thaw cycles, which can degrade the peptide.[9]
- **Storage:** Store the aliquots in a tightly sealed container at -20°C or -80°C, protected from light.[2][10] For long-term storage, -80°C is recommended.[9][10]

Protocol 2: Preparation of Aqueous Working Solutions

For many biological experiments, the final concentration of DMSO must be kept low (typically <0.5%) to avoid solvent-induced artifacts. This protocol describes the dilution of the DMSO stock solution into an aqueous buffer.

Materials:

- **CALP2 TFA** stock solution in DMSO (from Protocol 1)
- Sterile aqueous buffer of choice (e.g., PBS, HBSS, cell culture medium), pH 5-7[2]

- Sterile, low-adhesion microcentrifuge tubes
- Calibrated precision pipettes and sterile, low-retention tips

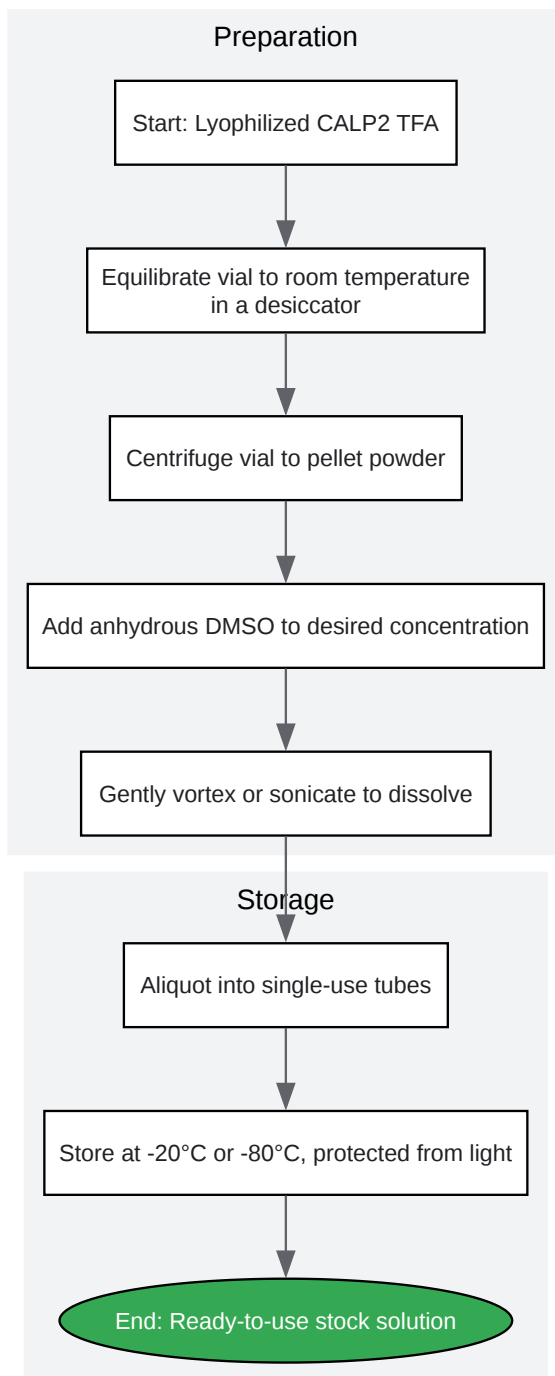
Procedure:

- Thawing: Thaw a single aliquot of the **CALP2 TFA** DMSO stock solution at room temperature.
- Dilution: Add the aqueous buffer to the desired final volume. It is crucial to add the buffer to the DMSO stock solution slowly, while gently mixing, to prevent the peptide from precipitating out of solution.[\[6\]](#)
- Final Concentration: Ensure the final concentration of DMSO is compatible with your experimental system.
- Use Immediately: It is recommended to prepare aqueous working solutions fresh for each experiment and use them immediately, as peptides are less stable in aqueous solutions.[\[4\]](#)
[\[10\]](#)

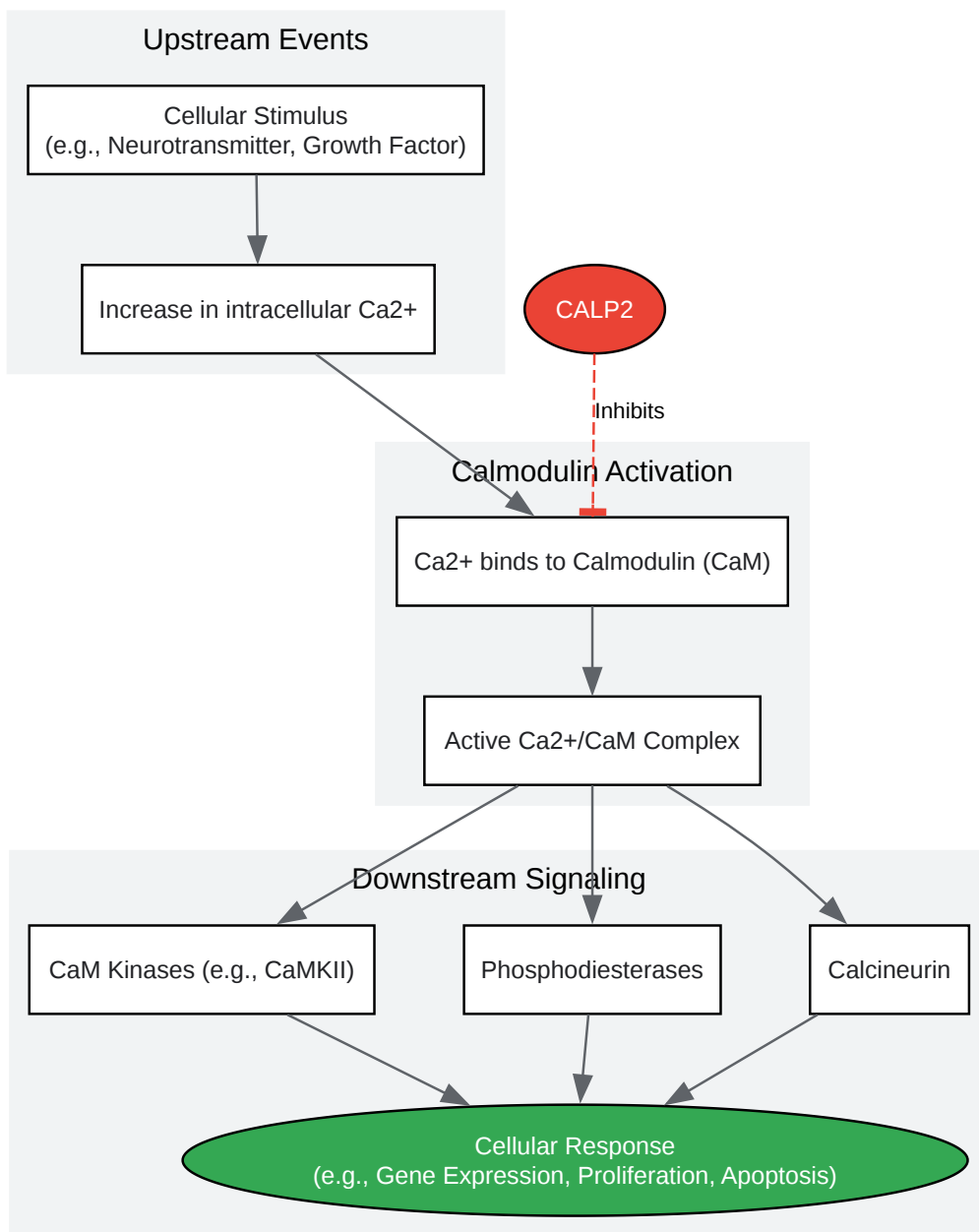
Visualizations

CALP2 TFA Stock Solution Preparation Workflow

Workflow for Preparing CALP2 TFA Stock Solution



CALP2 Inhibition of Calmodulin-Mediated Signaling

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